

An In-depth Technical Guide to 4-Propylcyclohexanol: Discovery, History, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Propylcyclohexanol

Cat. No.: B1272916

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-propylcyclohexanol**, a significant cycloaliphatic alcohol. It covers the historical context of its discovery, detailed modern and historical synthetic methodologies, and a thorough compilation of its physicochemical properties. The guide is intended to be a core resource for professionals in research and drug development, offering detailed experimental protocols, comparative data analysis, and visualizations of key chemical pathways.

Introduction

4-Propylcyclohexanol (C₉H₁₈O) is a cyclic alcohol that exists as two main stereoisomers: cis and trans. The orientation of the propyl and hydroxyl groups relative to the cyclohexane ring significantly influences the molecule's physical and chemical properties, as well as its applications. While not a household name, **4-propylcyclohexanol** and its derivatives are of interest in various fields, including materials science and as intermediates in the synthesis of more complex molecules. This guide delves into the discovery, synthesis, and characterization of this compound, providing a foundational resource for researchers.

Discovery and History

While a definitive singular "discovery" of **4-propylcyclohexanol** in the historical chemical literature is not prominently documented, its synthesis falls within the broader exploration of substituted cyclohexanols that gained momentum in the early to mid-20th century. Early research into the catalytic hydrogenation of phenols and the reactions of Grignard reagents with cyclohexanones laid the groundwork for the eventual synthesis of a wide array of 4-alkylcyclohexanols.

The synthesis of various alkyl-substituted cyclohexanols was a natural progression from the study of cyclohexanol itself and its simpler derivatives. These investigations were often driven by an interest in stereochemistry and the influence of substituents on the reactivity and physical properties of the cyclohexane ring. While a specific first synthesis of **4-propylcyclohexanol** is not readily identifiable from the available literature, it is highly probable that it was first prepared and characterized as part of these broader studies into the synthesis and properties of 4-alkylcyclohexanols.

Physicochemical Properties

The physical and chemical properties of **4-propylcyclohexanol** are influenced by its isomeric form. The trans isomer, with the propyl and hydroxyl groups on opposite sides of the ring, is generally more stable than the cis isomer. A summary of key quantitative data is presented in Table 1.

Property	Value (cis/trans mixture unless specified)	Reference(s)
Molecular Formula	C ₉ H ₁₈ O	[1][2]
Molecular Weight	142.24 g/mol	[1][2]
CAS Number	52204-65-6 (cis- and trans-mixture)	[1][2]
98790-22-8 (cis-)		
77866-58-1 (trans-)		
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	approx. 209-210 °C	[3]
Melting Point	approx. -52 °C	[3]
Density	approx. 0.853 - 0.91 g/mL	[2][3]
Refractive Index	~1.46	[2]

Synthesis of 4-Propylcyclohexanol

Several synthetic routes to **4-propylcyclohexanol** have been developed, each with its own advantages regarding stereoselectivity, yield, and reaction conditions. The primary methods include the reduction of 4-propylcyclohexanone, the catalytic hydrogenation of 4-propylphenol, and Grignard synthesis.

Reduction of 4-Propylcyclohexanone

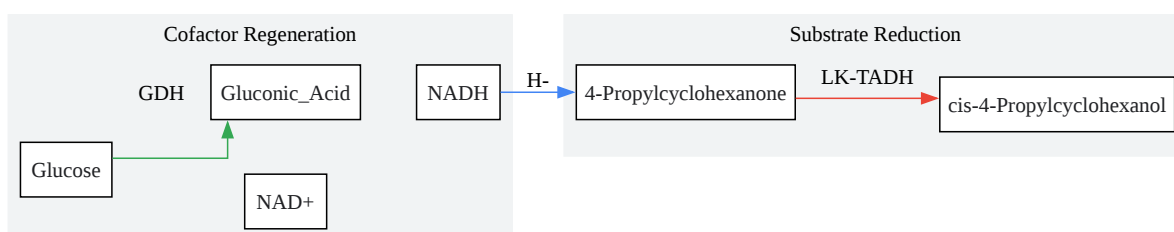
The reduction of 4-propylcyclohexanone is a common and effective method for synthesizing **4-propylcyclohexanol**. The choice of reducing agent can influence the stereoselectivity of the reaction, yielding different ratios of the cis and trans isomers.

A highly stereoselective method for the synthesis of cis-**4-propylcyclohexanol** utilizes a mutant alcohol dehydrogenase (ADH) from *Lactobacillus kefir* coupled with a glucose dehydrogenase (GDH) for cofactor regeneration.[4]

Experimental Protocol:[4]

- Reaction Setup: A 2 L reaction system is prepared with the following components under optimized conditions:
 - 4-propylcyclohexanone: 125 g/L
 - Mutant ADH (LK-TADH) cell dosage: 30 g/L
 - Glucose Dehydrogenase (GDH) cell dosage: 10 g/L
 - NAD⁺: 0.1 g/L
 - Glucose to substrate molar ratio: 1.2:1
- Reaction Conditions: The reaction is maintained at a temperature of 35 °C, and the pH is kept between 7.0 and 8.0 by the automated addition of 2 M Na₂CO₃.
- Reaction Monitoring and Work-up: The reaction is monitored for the complete conversion of 4-propylcyclohexanone. Upon completion (typically within 5 hours), the reaction solution is extracted three times with ethyl acetate.
- Purification: The combined organic extracts are dried over anhydrous sodium sulfate, and the solvent is removed by rotary evaporation to yield **cis-4-propylcyclohexanol**.

This method has been reported to achieve a high yield (90.32%) with excellent stereoselectivity, producing a cis/trans ratio of 99.5:0.5.[4]



[Click to download full resolution via product page](#)

Enzymatic synthesis of cis-**4-Propylcyclohexanol**.

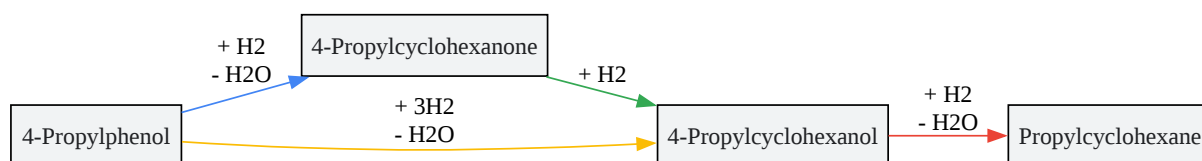
Catalytic Hydrogenation of 4-Propylphenol

The catalytic hydrogenation of 4-propylphenol is another viable route to **4-propylcyclohexanol**. This method involves the reduction of the aromatic ring under hydrogen pressure in the presence of a metal catalyst.

Experimental Protocol:[5]

- **Reaction Setup:** A high-pressure batch reactor is charged with 4-propylphenol (5.0 mmol, 681 mg), a catalyst (e.g., 2 wt% Pt on a support, 98 mg), and a solvent (e.g., water, 40 mL).
- **Reaction Conditions:** The reactor is pressurized with H₂ to 2 MPa at room temperature. The mixture is then heated to the desired reaction temperature (e.g., up to 300 °C) with continuous stirring (e.g., 600 rpm) for a specified time (e.g., 1 hour).
- **Work-up and Analysis:** After cooling to room temperature, the reaction mixture is extracted with an organic solvent like ethyl acetate. The organic layer is then analyzed by gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS) to determine the product distribution. The catalyst can be recovered by centrifugation for reuse.

The specific conditions, including the choice of catalyst, solvent, temperature, and pressure, can be varied to optimize the yield and selectivity towards **4-propylcyclohexanol** over other reduction products like propylcyclohexane or 4-propylcyclohexanone.[5]



[Click to download full resolution via product page](#)

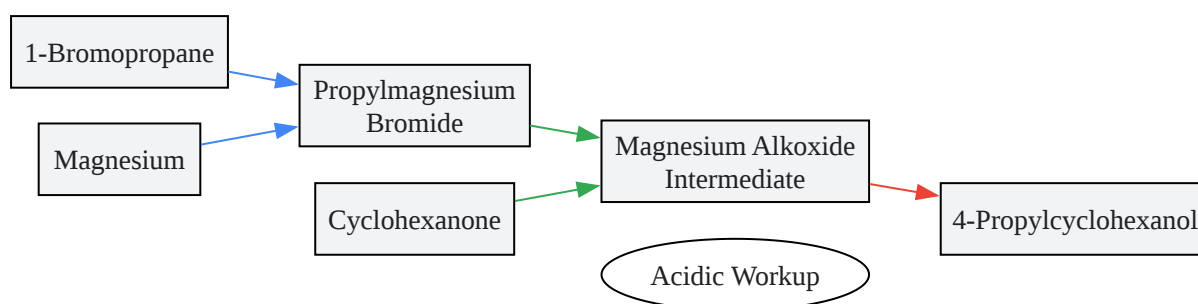
Possible pathways in the catalytic hydrogenation of 4-propylphenol.

Grignard Synthesis

The Grignard reaction provides a classic method for the formation of carbon-carbon bonds and can be adapted for the synthesis of **4-propylcyclohexanol**. This involves the reaction of a propylmagnesium halide with cyclohexanone, followed by an acidic workup.

Experimental Protocol (General Procedure):

- Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed. A solution of 1-bromopropane in anhydrous diethyl ether is added dropwise to initiate the formation of propylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine and may require gentle warming.
- Reaction with Cyclohexanone:** Once the Grignard reagent has formed, the flask is cooled in an ice bath. A solution of cyclohexanone in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is exothermic and the addition rate should be controlled to maintain a gentle reflux.
- Work-up:** After the addition is complete, the reaction mixture is stirred at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute acid.
- Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed by distillation. The crude product can then be purified by distillation or chromatography to yield **4-propylcyclohexanol**.



[Click to download full resolution via product page](#)

Grignard synthesis of **4-propylcyclohexanol**.

Spectroscopic Characterization

The structural elucidation of **4-propylcyclohexanol** and the differentiation between its cis and trans isomers are primarily achieved through nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy.

¹H NMR Spectroscopy: The proton NMR spectrum of **4-propylcyclohexanol** provides key information for distinguishing between the cis and trans isomers. The chemical shift and multiplicity of the proton attached to the carbon bearing the hydroxyl group (H-1) are particularly diagnostic. In the trans isomer, H-1 is typically axial and appears as a multiplet at a higher field (lower ppm value) due to shielding effects. In the cis isomer, H-1 is equatorial and appears as a broader signal at a lower field (higher ppm value). The signals for the propyl group and the other cyclohexyl protons are also present in their expected regions. A published ¹H NMR spectrum for cis-**4-propylcyclohexanol** is available in the literature.[3]

¹³C NMR Spectroscopy: The carbon NMR spectrum provides complementary information. The chemical shift of the carbon attached to the hydroxyl group (C-1) is sensitive to the stereochemistry. The number of unique carbon signals can also confirm the symmetry of the molecule.

Infrared (IR) Spectroscopy: The IR spectrum of **4-propylcyclohexanol** is characterized by a strong, broad absorption band in the region of 3200-3600 cm⁻¹, which is indicative of the O-H stretching vibration of the alcohol functional group. The C-H stretching vibrations of the cyclohexane ring and the propyl group appear in the region of 2850-3000 cm⁻¹. The C-O stretching vibration is typically observed in the 1000-1200 cm⁻¹ region.

Applications and Future Perspectives

4-Propylcyclohexanol and its derivatives are valuable intermediates in organic synthesis. For instance, cis-**4-propylcyclohexanol** is an important precursor for the synthesis of trans-2-(4-propylcyclohexyl)-1,3-propanediol, which is utilized in the manufacturing of liquid crystal displays.[4] The specific stereochemistry of the isomers can be exploited to control the three-dimensional structure of target molecules in drug discovery and materials science.

Future research may focus on the development of even more efficient and stereoselective synthetic methods, particularly those employing green chemistry principles. Further exploration of the biological activities of **4-propylcyclohexanol** derivatives could also open up new avenues for its application in the pharmaceutical industry.

Conclusion

4-Propylcyclohexanol, while a seemingly simple molecule, possesses a rich chemistry stemming from its stereoisomerism. Its synthesis has evolved from classical organic reactions to highly selective enzymatic transformations. This guide has provided a comprehensive overview of its history, physicochemical properties, and synthetic methodologies, complete with detailed experimental protocols and visual aids. It is hoped that this document will serve as a valuable resource for scientists and researchers, facilitating further innovation and application of this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Propylcyclohexanol | C₉H₁₈O | CID 2775094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labproinc.com [labproinc.com]
- 3. chembk.com [chembk.com]
- 4. mdpi.com [mdpi.com]
- 5. 4-Propylcyclohexanone synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Propylcyclohexanol: Discovery, History, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272916#discovery-and-history-of-4-propylcyclohexanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com